Natural occurrence of Citronellyl formate in essential oils

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Compound of Interest	
Compound Name:	*Citronellyl formate*
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An In-Depth Technical Guide to the Natural Occurrence of **Citronellyl Formate** in Essential Oils

Abstract

Citronellyl formate, a monoterpene ester, is a significant contributor to the characteristic aroma of several high-value essential oils, most notably geranium oil. Its fresh, rosy, and fruity scent profile makes it a sought-after ingredient in the fragrance, flavor, and cosmetic industries. For researchers and drug development professionals, understanding its natural distribution, biosynthesis, and analytical quantification is paramount for quality control, authentication, and exploring its potential biological activities. This guide provides a comprehensive technical overview of **citronellyl formate**'s presence in nature, the biochemical pathways leading to its formation, and the rigorous analytical methodologies required for its isolation and quantification.

Introduction to Citronellyl Formate

Citronellyl formate ($C_{11}H_{20}O_2$) is the formate ester of the monoterpenoid alcohol citronellol. It possesses a complex and desirable aroma, often described as a powerful, fresh rose petal

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scent with green, leafy geranium facets and nuances of cucumber and citrus.[1][2] This olfactory profile makes it indispensable for reconstructing natural-smelling floral fragrances, particularly rose and geranium accords.[1] Beyond its aromatic properties, **citronellyl formate** and the essential oils containing it have been investigated for various biological activities, including potential insect-repellent and antitumor effects, making it a molecule of interest for pharmaceutical and agricultural research.[3][4]

The molecule exists as a chiral compound, though it is often the racemic mixture that is used commercially.[5] Its synthesis, both naturally in plants and commercially, occurs via the esterification of citronellol with formic acid.[2][6]

Natural Distribution in the Plant Kingdom

While present in several aromatic plants, the occurrence of **citronellyl formate** is most pronounced and commercially significant in the essential oil of rose-scented geranium.

Primary Source: Pelargonium graveolens

The essential oil derived from the leaves, stems, and flowers of Pelargonium graveolens (rose-scented geranium) is the most abundant natural source of **citronellyl formate**.[7] The concentration of this ester is a critical parameter in determining the oil's quality and market value. Its content can fluctuate significantly based on the cultivar, geographical origin, harvesting time, and processing methods.[7] For instance, Chinese geranium oil is known to contain particularly high levels, sometimes reaching up to 12%.[5] The presence of **citronellyl formate**, along with citronellol and geraniol, defines the characteristic scent profile of this economically important essential oil.[8]

Table 1: Concentration of **Citronellyl Formate** in Various Essential Oils

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Plant Source (Species)	Essential Oil Type	Concentration Range (%)	References
Pelargonium graveolens	Geranium (Algeria)	9.3	[9]
Pelargonium graveolens	Geranium (Iran)	11.0	[9]
Pelargonium graveolens	Geranium (General)	6.3 - 8.3	[7]
Pelargonium graveolens	Geranium (Cultivar 'Bourbon')	7.34 - 8.57	[10]
Pelargonium graveolens	Geranium (Cultivar 'CIM-Pawan')	7.39 - 7.72	[10]
Pelargonium graveolens	Geranium (Kırşehir, Turkey)	15.63	[11]
Pelargonium graveolens	ISO 4371-2012 Standard	4.0 - 12.0	
Rosa damascena	Rose Otto (Bulgaria)	0.13	[9]
Cymbopogon spp.	Citronella	Present, but not a major constituent	[6]

Other Notable Sources

Citronellyl formate is also found as a minor but olfactively significant component in other essential oils. In Rose Otto (Rosa damascena), it contributes to the fresh, top-note character of the oil.[12] It can also be extracted from citronella essential oil and Mexican cypress.[6] Its presence has been noted in honey and certain citrus fruits, contributing to their complex flavor profiles.[7][9]

Biosynthesis of Citronellyl Formate

The formation of **citronellyl formate** in plants is a multi-step enzymatic process rooted in the broader pathway of monoterpene biosynthesis. Terpenes are constructed from five-carbon

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isoprene units and are among the most diverse class of plant natural products.[13][14]

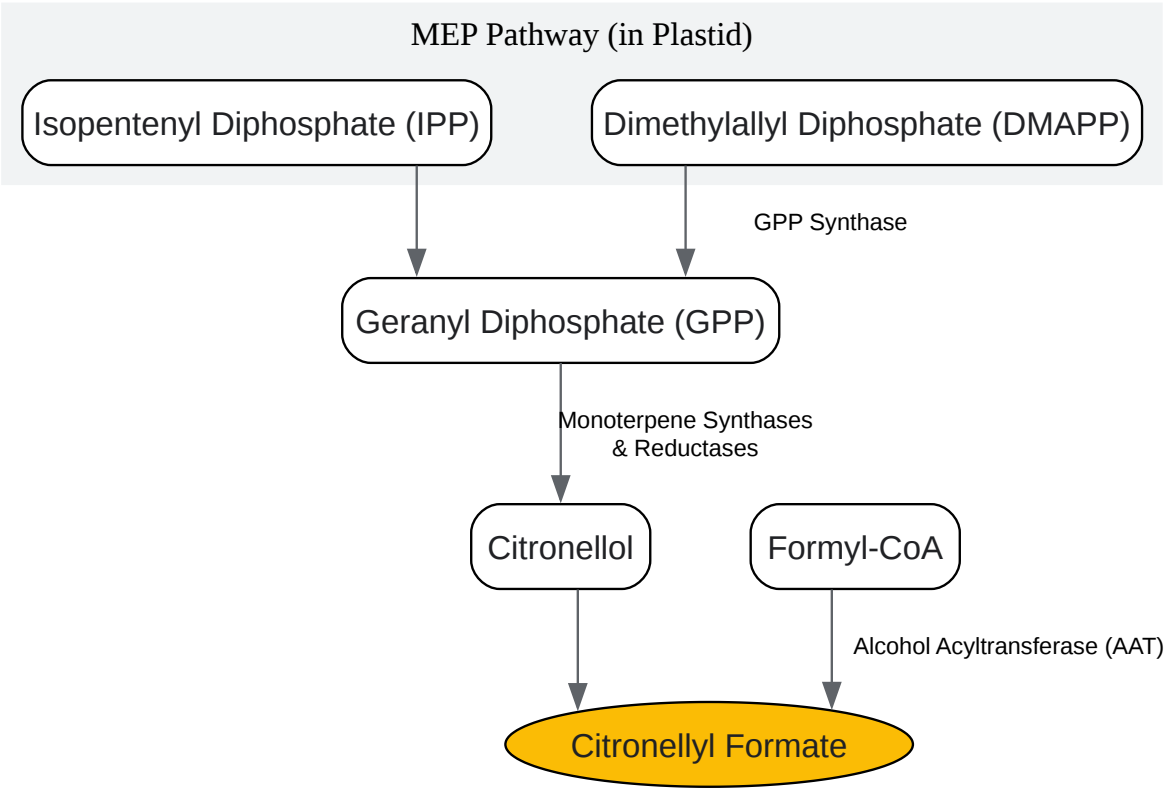
- Formation of Monoterpene Precursors: The biosynthesis begins in the plastids with the methylerythritol phosphate (MEP) pathway, which produces the five-carbon building blocks, isopentenyl diphosphate (IPP) and its isomer dimethylallyl diphosphate (DMAPP).[15]

- Synthesis of Geranyl Diphosphate (GPP): One molecule of IPP and one molecule of DMAPP are condensed by the enzyme GPP synthase to form geranyl diphosphate (GPP), the universal C10 precursor for all monoterpenes.[12]

- Formation of Citronellol: GPP undergoes further enzymatic transformations, including dephosphorylation and reduction, catalyzed by specific synthases and reductases, to yield the alcohol citronellol.

- Esterification: The final and decisive step is the esterification of citronellol. This reaction is catalyzed by a class of enzymes known as alcohol acyltransferases (AATs).[16][17][18] These enzymes facilitate the transfer of an acyl group from an activated acyl-coenzyme A (CoA) donor to the hydroxyl group of an alcohol acceptor.[19] In this case, an AAT enzyme utilizes citronellol as the alcohol substrate and likely formyl-CoA as the acyl donor to produce **citronellyl formate**. AATs belong to the large BAHD superfamily of acyltransferases, which are responsible for the synthesis of a vast array of plant secondary metabolites.[20]

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Figure 1: Proposed biosynthetic pathway of **Citronellyl Formate** in plants.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **citronellyl formate** is essential for designing extraction protocols, analytical methods, and formulations.

Table 2: Key Physicochemical Properties of **Citronellyl Formate**

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Property	Value	Source
CAS Number	105-85-1	[9]
Molecular Formula	$C_{11}H_{20}O_2$	[5]
Molecular Weight	184.28 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[6]
Odor	Rosy, fruity, green, with citrus notes	[9]
Boiling Point	235 °C @ 760 mmHg	[5]
Density	~0.897 g/cm³ @ 20°C	[5]
Refractive Index	1.443 - 1.449 @ 20°C	[5]
Flash Point	92 °C	[5]
Solubility	Soluble in alcohol and fixed oils; Insoluble in water	[15]
Log P	3.8	[5]

Analytical Methodologies

The accurate identification and quantification of **citronellyl formate** within the complex matrix of an essential oil require robust and validated analytical techniques. Gas chromatography coupled with mass spectrometry (GC-MS) is the industry gold standard for this purpose.[3][21]



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Figure 2: General workflow for the analysis of **Citronellyl Formate**.

Step 1: Extraction of Essential Oil

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The choice of extraction method is critical as it can significantly impact the final measured concentration of esters like **citronellyl formate**.

This is the most common industrial method for obtaining essential oils. However, it presents a significant risk for analytical accuracy concerning esters.

- Methodology:
  - Weigh approximately 100 g of fresh or dried plant material (e.g., P. graveolens leaves).
  - Place the material into a distillation flask with a known volume of distilled water.
  - Connect the flask to a Clevenger-type apparatus.
  - Heat the flask to boil the water. The steam will pass through the plant material, rupturing the oil glands and carrying the volatile compounds.
  - The steam and oil vapor mixture is condensed back into a liquid in the condenser.
  - The essential oil, being immiscible with water, separates and is collected from the apparatus.
  - Dry the collected oil over anhydrous sodium sulfate to remove residual water.
- Causality and Trustworthiness: While widely used, the combination of heat and water during steam distillation can cause hydrolysis of esters, breaking them down into their constituent alcohol (citronellol) and acid (formic acid). This leads to an underestimation of the original **citronellyl formate** content in the plant material.[22] Therefore, for precise analytical quantification, this method is less reliable than solvent-based methods.

This method provides a more accurate representation of the ester content by avoiding the harsh conditions of steam distillation.

- Methodology:
  - Homogenize 10 g of plant material in a blender.

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- Transfer the homogenized material to an Erlenmeyer flask and add 100 mL of a non-polar solvent (e.g., hexane or ethyl acetate). Ethyl acetate is often preferred for extracting a broad range of terpenes.[23]
- Macerate the mixture for 24 hours at room temperature with gentle agitation.
- Filter the mixture to separate the plant debris from the solvent extract.
- Concentrate the extract under reduced pressure using a rotary evaporator at a low temperature (<40°C) to avoid degradation of volatile components.
- The resulting oleoresin contains the essential oil and is ready for GC-MS analysis.

- Causality and Trustworthiness: By operating at room temperature and avoiding water, solvent extraction minimizes the risk of ester hydrolysis, thus preserving the chemical integrity of the sample.[4][24] This makes it a superior method for research purposes where accurate quantification of labile compounds like **citronellyl formate** is required.

Step 2: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides both separation (GC) and identification (MS) of the individual components in the extracted oil.[5][25]

This protocol outlines a self-validating system for the accurate quantification of **citronellyl formate**.

- Sample Preparation:
  - Prepare a Stock Solution: Accurately weigh 10 mg of the essential oil extract and dissolve it in 10 mL of ethyl acetate to create a 1 mg/mL solution.
  - Internal Standard (IS): Prepare a 1 mg/mL stock solution of an internal standard, such as n-tridecane, in ethyl acetate. The IS is crucial for accurate quantification as it corrects for variations in injection volume and instrument response.

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- Prepare the Analysis Sample: To a 2 mL GC vial, add 980 µL of the diluted essential oil solution and 20 µL of the internal standard stock solution. This creates a final IS concentration of 20 µg/mL.

- Instrumentation and Conditions:
  - Gas Chromatograph: Agilent 8890 GC or equivalent.
  - Mass Spectrometer: Agilent 5977C MS or equivalent.
  - Column: A mid-polarity column such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) is typically used for essential oil analysis.
  - Carrier Gas: Helium or Hydrogen at a constant flow rate of 1.0 mL/min.[25]
  - Oven Program:
    - Initial temperature: 60°C, hold for 2 minutes.
    - Ramp: Increase at 3°C/min to 240°C.[1]
    - Hold: Hold at 240°C for 5 minutes.
  - Inlet: Split/splitless injector at 250°C. Use a split ratio of 25:1 to avoid column overloading.[1]
  - Injection Volume: 1 µL.
- Mass Spectrometer Parameters:
  - Ionization Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 400.
- Data Analysis and Quantification:

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- Identification: Identify the **citronellyl formate** peak in the total ion chromatogram (TIC) by comparing its retention time and its mass spectrum with an authentic standard or a validated library (e.g., NIST).

- Quantification: Calculate the concentration using the internal standard method. A calibration curve should first be established using known concentrations of a certified **citronellyl formate** standard against the fixed concentration of the internal standard. The concentration in the sample is then determined by comparing the peak area ratio of **citronellyl formate** to the internal standard against this calibration curve.

Biological Activity and Future Directions

The presence of **citronellyl formate** in essential oils is not only important for aroma but also for potential therapeutic and commercial applications. Research has indicated that essential oils rich in this compound, such as geranium oil, possess notable biological properties. For instance, it has been shown to contribute to the insect-repellent action of these oils.[4] Furthermore, preliminary studies have suggested that **citronellyl formate** may inhibit certain cancer cell lines, opening an avenue for further investigation in drug development.[3] Future research should focus on isolating pure **citronellyl formate** to definitively elucidate its specific pharmacological activities, mechanism of action, and potential synergies with other terpenoids.

Conclusion

Citronellyl formate is a key natural ester that defines the aromatic quality of several important essential oils, particularly geranium. Its concentration is highly variable, necessitating precise and accurate analytical methods for quality control and research. The methodologies outlined in this guide, from ester-preserving extraction techniques to validated GC-MS protocols, provide a robust framework for scientists. A deeper understanding of its biosynthesis via AAT enzymes and its specific biological activities will continue to drive its importance in both industrial applications and scientific discovery.

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